

# polyglyceryl-6 polyricinoleate chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: POLYGLYCERYL-6  
POLYRICINOLEATE

Cat. No.: B1166362

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Polyglyceryl-6 Polyricinoleate** (PGPR-6) is a versatile non-ionic surfactant and a water-in-oil (W/O) emulsifier. It is a complex polymeric ester derived from the esterification of polyglycerin-6 and condensed ricinoleic acid.[1] The unique structure, consisting of a hydrophilic polyglycerol head and a lipophilic polyricinoleate tail, allows it to effectively reduce the interfacial tension between oil and water phases.[2] This property makes it a valuable excipient in the food, cosmetics, and pharmaceutical industries.[3] In food, particularly in chocolate manufacturing, it is prized for its ability to reduce the viscosity of molten chocolate, thereby improving its flow properties.[3][4] In cosmetics, it functions as a stabilizer in creams and lotions, while in pharmaceuticals, it shows potential for enhancing the absorption of certain drugs.[3] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and functional attributes of **polyglyceryl-6 polyricinoleate**, along with detailed experimental protocols for its synthesis and characterization.

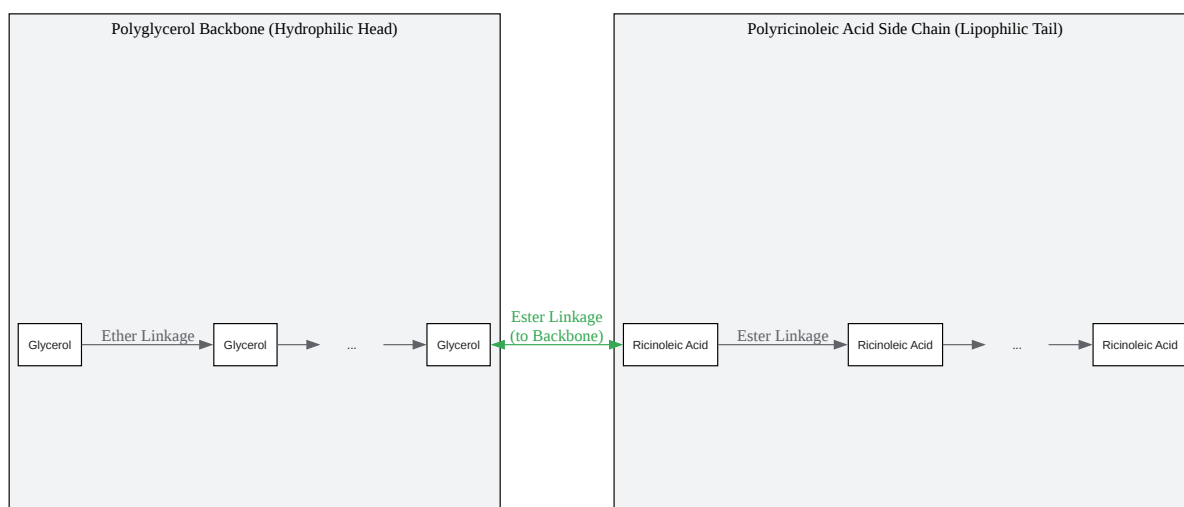
### Chemical Structure and Synthesis

**Polyglyceryl-6 polyricinoleate** does not have a discrete chemical structure but exists as a complex mixture of esters. The molecule is fundamentally composed of a polyglycerol

backbone, averaging six glycerol units linked by ether bonds, and side chains of interesterified ricinoleic acid connected via ester bonds.[3][5] Ricinoleic acid is a fatty acid derived from castor oil.[3]

## Generalized Chemical Structure

The structure of **polyglyceryl-6 polyricinoleate** is characterized by its polymeric nature, with variability in the length of both the polyglycerol chain and the polyricinoleic acid chains.



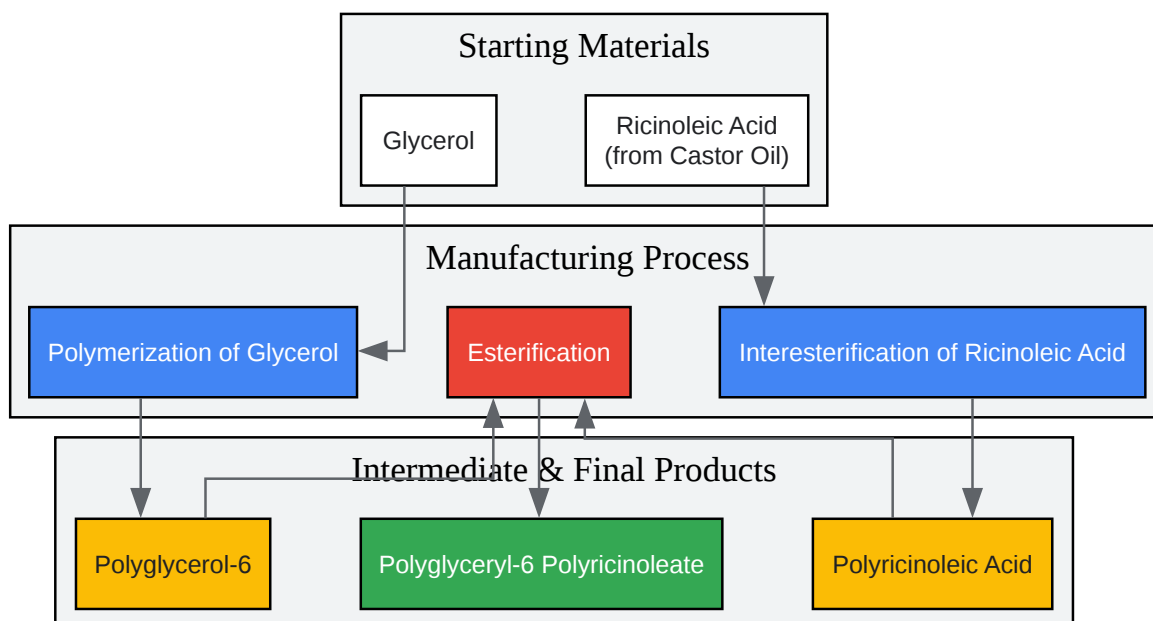
[Click to download full resolution via product page](#)

A generalized diagram of the **Polyglyceryl-6 Polyricinoleate** structure.

## Synthesis Workflow

The industrial synthesis of **polyglyceryl-6 polyricinoleate** is a multi-step process involving the polymerization of glycerol and the interesterification of ricinoleic acid, followed by their final

esterification.



[Click to download full resolution via product page](#)

The manufacturing workflow for **Polyglyceryl-6 Polyricinoleate**.

## Physicochemical and Functional Properties

The properties of **polyglyceryl-6 polyricinoleate** can vary depending on the degree of polymerization and esterification. The following tables summarize typical quantitative data.

### Table 1: Physicochemical Properties

Property	Value	Unit
Appearance	Yellow to brown, viscous liquid	-
HLB Value	~3.0	-
Solubility	Soluble in oils and fats; Insoluble in water and ethanol	-
Acid Value	< 12	mg KOH/g
Saponification Value	< 165	mg KOH/g
Iodine Value	> 15	g I <sub>2</sub> /100g
Hydroxyl Value	80 - 100	mg KOH/g

Data sourced from multiple supplier technical data sheets.[\[5\]](#)[\[6\]](#)

## Table 2: Functional Properties

Property	Description
Emulsification	Forms stable water-in-oil (W/O) emulsions.
Viscosity Reduction	Significantly reduces the yield stress of molten chocolate and other fat-based suspensions. <a href="#">[4]</a>
Stability	Exhibits good salt and acid resistance. <a href="#">[7]</a> Stable over a pH range of 4-8. <a href="#">[5]</a>
Thermal Stability	Heat tolerant, but temperatures above 80°C should be avoided. <a href="#">[5]</a>

## Experimental Protocols

### Synthesis of Polyglyceryl-6 Polyricinoleate

This protocol is a generalized procedure based on common industrial practices.

Objective: To synthesize **polyglyceryl-6 polyricinoleate** via esterification.

Materials:

- Polyglycerol-3 (as an example, though Polyglycerol-6 is the target average)
- Ricinoleic acid (castor oil fatty acids)
- Sodium hydroxide (50% in water) or other alkaline catalyst
- Calcium hydroxide
- Nitrogen gas supply
- Standard titration equipment for acid value determination

#### Procedure:

- **Reaction Setup:** A multi-neck round bottom flask is fitted with a mechanical stirrer, a nitrogen inlet, and a Dean-Stark trap with a condenser.
- **Charging Reactants:** The flask is charged with polyglycerol and ricinoleic acid. A small amount of an alkaline catalyst, such as sodium hydroxide or calcium hydroxide, is added.
- **Reaction Conditions:** The mixture is heated to approximately 200°C with continuous stirring and a nitrogen sweep to create an inert atmosphere and facilitate the removal of water.
- **Monitoring Progress:** The reaction is monitored by periodically taking samples and determining the acid value by titration with a standardized solution of potassium hydroxide.
- **Completion:** The reaction is considered complete when the acid value drops to a desired level (e.g., below 6.0 for food-grade PGPR).
- **Cooling and Purification:** Once the target acid value is reached, the heat is removed, and the product is allowed to cool. Further purification steps, such as filtration, may be employed to remove the catalyst.

## Determination of Acid Value

This method is based on standard titrimetric procedures for oils and fats.

Objective: To quantify the free fatty acids in a sample of **polyglyceryl-6 polyricinoleate**.

**Principle:** The sample is dissolved in a suitable solvent and titrated with a standardized alkali solution to a phenolphthalein endpoint. The acid value is expressed as the milligrams of potassium hydroxide (KOH) required to neutralize one gram of the sample.

**Procedure:**

- Accurately weigh an appropriate amount of the PGPR sample into a conical flask.
- Add 50 mL of freshly neutralized hot ethyl alcohol and 1 mL of phenolphthalein indicator solution.
- Heat the mixture in a water bath for approximately 15 minutes.
- While hot, titrate the solution with a standardized potassium hydroxide solution, shaking vigorously, until a faint pink color persists for at least 15 seconds.
- Perform a blank titration under the same conditions.
- Calculate the acid value using the appropriate formula, taking into account the volume of titrant used for the sample and the blank, the normality of the titrant, and the weight of the sample.

## Determination of Saponification Value

This protocol is based on the ASTM D5558 standard test method.[\[5\]](#)[\[8\]](#)[\[9\]](#)

**Objective:** To determine the amount of esterified and free fatty acids in the sample.

**Principle:** The sample is refluxed with an excess of alcoholic potassium hydroxide solution. The unreacted KOH is then back-titrated with a standard acid solution. The saponification value is the milligrams of KOH required to saponify one gram of the sample.

**Procedure:**

- Accurately weigh 1-2 grams of the PGPR sample into a 250 mL conical flask.
- Add 25 mL of 0.5 N alcoholic potassium hydroxide solution.

- Attach a reflux condenser and heat the mixture on a boiling water bath for 60 minutes.
- After cooling slightly, add a few drops of phenolphthalein indicator.
- Titrate the hot mixture with 0.5 N hydrochloric acid (HCl) until the pink color disappears.
- Conduct a blank determination using the same procedure without the sample.
- Calculate the saponification value based on the difference in titrant volume between the blank and the sample.

## Determination of Hydroxyl Value

This protocol is based on the AOCS Official Method Cd 13-60.

Objective: To quantify the hydroxyl groups present in the sample.

Principle: The hydroxyl groups in the sample are acetylated using acetic anhydride in pyridine. The excess acetic anhydride is hydrolyzed to acetic acid, which is then titrated with a standard alcoholic potassium hydroxide solution.

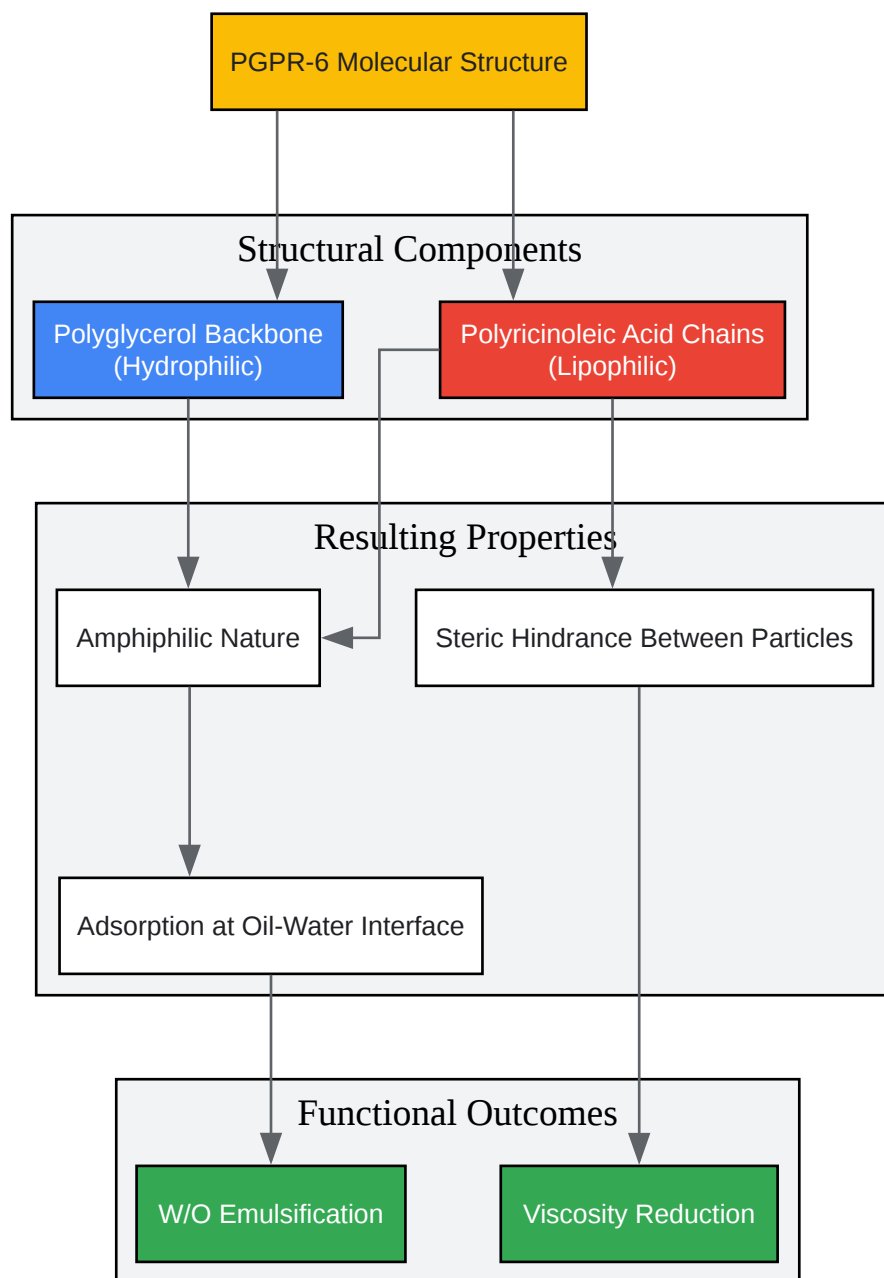
Procedure:

- Accurately weigh a sample of PGPR into a flask.
- Add a precise volume of acetic anhydride-pyridine reagent.
- Heat the flask on a steam bath for 1 hour under a reflux condenser.
- After cooling, add water through the condenser and heat again for 10 minutes to hydrolyze the excess acetic anhydride.
- Cool the flask to room temperature and titrate with standardized alcoholic KOH solution using phenolphthalein as an indicator.
- Perform a blank determination.
- The hydroxyl value is calculated from the difference between the sample and blank titrations.



## Structure-Function Relationship

The emulsifying and viscosity-reducing properties of **polyglyceryl-6 polyricinoleate** are a direct result of its molecular architecture.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. azom.com [azom.com]
- 2. researchgate.net [researchgate.net]
- 3. cabidigitallibrary.org [cabidigitallibrary.org]
- 4. library.aocs.org [library.aocs.org]
- 5. store.astm.org [store.astm.org]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. shop-checkout.bsigroup.com [shop-checkout.bsigroup.com]
- To cite this document: BenchChem. [polyglyceryl-6 polyricinoleate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166362#polyglyceryl-6-polyricinoleate-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1166362#polyglyceryl-6-polyricinoleate-chemical-structure-and-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)